

Commercial Sourcing and Technical Guide for (S)-(+)-Canadaline-d3

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Compound of Interest

Compound Name: (S)-(+)-Canadaline-d3

Cat. No.: B15554323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **(S)-(+)-Canadaline-d3**, a deuterated derivative of the tetrahydroisoquinoline alkaloid, Canadaline. This document is intended for researchers, scientists, and drug development professionals requiring this compound for their studies. It outlines key suppliers, available technical data, and a plausible synthetic approach based on published literature.

Commercial Suppliers

(S)-(+)-Canadaline-d3 is a specialized research chemical available from a limited number of commercial suppliers. The following vendors have been identified as potential sources for this compound. Detailed quantitative data, such as isotopic enrichment and specific batch purity, are typically provided in the Certificate of Analysis (CoA) upon purchase or inquiry.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight
LGC Standards	TRC-C175187-50MG	Not specified for deuterated form; Unlabelled CAS: 52801-27-1	Not specified	Not specified
MedChemExpress	HY-145829S	2714473-99-9	C ₂₁ H ₂₀ D ₃ NO ₅	372.43

Quantitative Data Summary

The following table summarizes the available quantitative data for **(S)-(+)-Canadaline-d3** from MedChemExpress.^[1] For precise, batch-specific data from any supplier, it is crucial to request the Certificate of Analysis.

Parameter	Value	Source
Molecular Formula	C ₂₁ H ₂₀ D ₃ NO ₅	MedChemExpress ^[1]
Molecular Weight	372.43	MedChemExpress ^[1]
Purity	>98% (Typically by HPLC)	General specification for similar compounds
Isotopic Enrichment	Not specified; typically ≥98% for deuterated compounds	General specification for similar compounds

Experimental Protocols: Synthesis of (S)-(-)-Canadine

While a specific protocol for the synthesis of **(S)-(+)-Canadaline-d3** is not publicly available, a plausible route can be inferred from the asymmetric synthesis of (S)-(-)-Canadine.^[2] The introduction of the three deuterium atoms would likely occur at the methoxy group precursor stage.

Key Reaction: Asymmetric Pictet-Spengler Reaction

The synthesis involves the condensation of a chiral sulfinylimine with a homophthalic anhydride derivative, followed by a Pictet-Spengler cyclization.^[2]

Proposed Deuteration Step:

The d3-label would be introduced by using a deuterated methylating agent (e.g., CD₃I) in the synthesis of the precursor that contains the methoxy group where the deuteration is desired.

A detailed experimental protocol for the non-deuterated analogue, (S)-(-)-Canadine, as described by Lázaro et al. (2011), involves a multi-step synthesis.^[2] Researchers aiming to

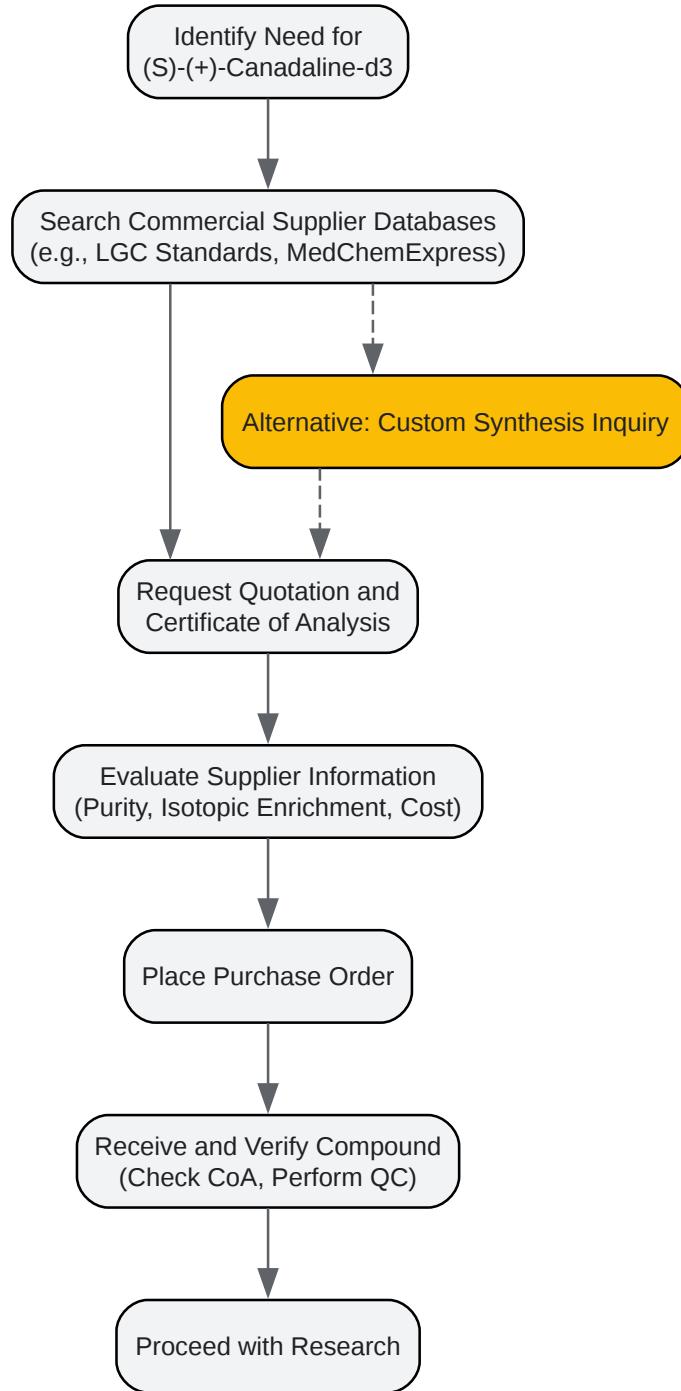
synthesize the deuterated compound would need to adapt this procedure by incorporating the deuterated methylating agent at the appropriate step.

Visualizations

Procurement Workflow for Specialized Research Chemicals

The following diagram illustrates a typical workflow for procuring a specialized chemical like **(S)-(+)-Canadaline-d3**.

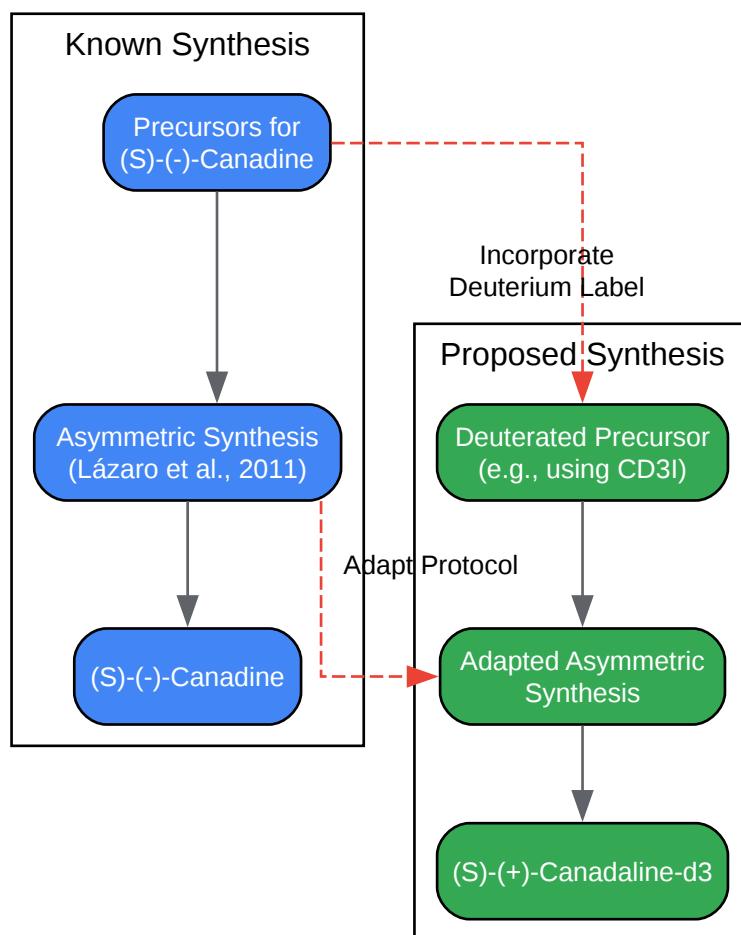
Procurement Workflow for (S)-(+)-Canadaline-d3

[Click to download full resolution via product page](#)Caption: Procurement workflow for **(S)-(+)-Canadaline-d3**.

Proposed General Synthetic Pathway Relationship

This diagram illustrates the relationship between the known synthesis of (S)-(-)-Canadine and the proposed synthesis of its deuterated analog.

Synthetic Relationship for (S)-(+)-Canadine-d3



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Caption: Relationship between known and proposed syntheses.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial Sourcing and Technical Guide for (S)-(+)-Canadaline-d3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554323#commercial-suppliers-of-s-canadaline-d3\]](https://www.benchchem.com/product/b15554323#commercial-suppliers-of-s-canadaline-d3)

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